

How to prepare [Nle11]-SUBSTANCE P solutions for experimental use

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Compound of Interest

Compound Name: [Nle11]-SUBSTANCE P

Cat. No.: B612786

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Application Notes and Protocols for [Nle11]-Substance P

For Researchers, Scientists, and Drug Development Professionals

Introduction

[Nle11]-Substance P is a synthetic analog of the neuropeptide Substance P (SP). In this analog, the methionine residue at position 11 is replaced by norleucine (Nle). This substitution prevents the oxidation of the methionine residue, which can lead to inactivation of the peptide, thus providing a more stable compound for experimental use.^[1] Like Substance P, **[Nle11]-Substance P** is a potent agonist for the neurokinin-1 (NK-1) receptor, a G protein-coupled receptor (GPCR).^[1] Activation of the NK-1 receptor is involved in a variety of physiological processes, including pain transmission, inflammation, smooth muscle contraction, and vasodilation.^[1] These application notes provide detailed protocols for the preparation of **[Nle11]-Substance P** solutions for both in vitro and in vivo experimental use.

Physicochemical and Biological Properties

Property	Value	Reference
Molecular Formula	C64H100N18O13	[2]
Molecular Weight	1329.59 g/mol	[2]
Amino Acid Sequence	Arg-Pro-Lys-Pro-Gln-Gln-Phe-Phe-Gly-Leu-Nle-NH2	
Biological Activity	Potent NK-1 receptor agonist	
Storage (Lyophilized)	-20°C	

Preparation of Stock Solutions

Proper reconstitution of lyophilized **[Nle11]-Substance P** is crucial for maintaining its biological activity. The choice of solvent and storage conditions will depend on the intended experimental application.

Recommended Solvents and Storage:

Solvent	Maximum Concentration	Storage Temperature	Shelf Life of Solution
Sterile, nuclease-free water	up to 2 mg/mL	-20°C	Up to 1 month
Dimethyl sulfoxide (DMSO)	≥ 10 mM	-20°C / -80°C	Up to 1 month at -20°C, up to 1 year at -80°C

Protocol for Reconstituting Lyophilized **[Nle11]-Substance P**:

- **Equilibrate:** Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 15-30 minutes. This prevents condensation from forming inside the vial.
- **Centrifuge:** Briefly centrifuge the vial to ensure that all of the lyophilized powder is at the bottom.

- **Solvent Addition:** Aseptically add the desired volume of sterile solvent (e.g., DMSO or sterile water) to the vial to achieve the desired stock solution concentration (e.g., 1 mM or 10 mM).
- **Dissolution:** Gently vortex or pipette the solution up and down to ensure the peptide is completely dissolved. If necessary, sonication can be used to aid dissolution in DMSO. For aqueous solutions, gentle warming to 37°C can also help.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This is critical to avoid repeated freeze-thaw cycles, which can degrade the peptide. Store the aliquots at the recommended temperature (-20°C or -80°C).

Stock Solution Preparation Table:

The following table provides the volume of solvent required to prepare stock solutions of various concentrations from 1 mg of lyophilized **[Nle11]-Substance P** (MW = 1329.59).

Desired Stock Concentration	Volume of Solvent to Add to 1 mg
10 mM	75.2 µL
5 mM	150.4 µL
1 mM	752.1 µL
0.5 mM	1.504 mL

Experimental Protocols

In Vitro Cell-Based Assays

[Nle11]-Substance P can be used to stimulate cells expressing the NK-1 receptor in a variety of in vitro assays, such as cell proliferation, signaling pathway activation, and cytokine release assays.

Typical Working Concentrations:

Assay Type	Typical Working Concentration Range	Reference
Cell Viability / Proliferation	0.1 μ M - 1.0 μ M	
Intracellular Calcium Mobilization	1 nM - 10 μ M	
MAP Kinase (ERK) Activation	10 nM - 1 μ M	
Cytokine Release	10 nM - 1 μ M	

Protocol for Preparing Working Solutions for Cell Culture:

- Thaw Stock Solution: On the day of the experiment, thaw an aliquot of the **[Nle11]-Substance P** stock solution at room temperature.
- Prepare Intermediate Dilution (Optional): Depending on the final desired concentration, it may be necessary to prepare an intermediate dilution of the stock solution in a sterile, physiologically compatible buffer such as phosphate-buffered saline (PBS) or serum-free cell culture medium.
- Prepare Final Working Solution: Dilute the stock solution or intermediate dilution directly into the cell culture medium to achieve the final desired working concentration. For example, to prepare a 1 μ M working solution from a 1 mM stock, you would perform a 1:1000 dilution (e.g., add 1 μ L of stock solution to 999 μ L of cell culture medium).
- Application to Cells: Remove the existing culture medium from your cells and replace it with the medium containing the desired concentration of **[Nle11]-Substance P**.
- Incubation: Incubate the cells for the desired period of time (e.g., minutes for signaling studies, hours to days for proliferation or cytokine release assays) before proceeding with the specific assay protocol.

In Vivo Studies in Rodents

[Nle11]-Substance P can be administered to animals to study its effects on various physiological processes. The choice of administration route and dose will depend on the

specific research question.

Common Administration Routes and Vehicles:

Administration Route	Typical Vehicle
Intraperitoneal (i.p.)	Sterile saline (0.9% NaCl), Phosphate-buffered saline (PBS)
Intravenous (i.v.)	Sterile saline (0.9% NaCl), Phosphate-buffered saline (PBS)
Subcutaneous (s.c.)	Sterile saline (0.9% NaCl)
Intracerebroventricular (i.c.v.)	Artificial cerebrospinal fluid (aCSF)

Typical Dose Ranges for Rodents:

Administration Route	Typical Dose Range	Reference
Intraperitoneal (i.p.)	50 - 250 µg/kg	
Intravenous (i.v.)	0.06 - 20 nmol/min (infusion)	
Subcutaneous (s.c.)	Varies depending on the study	

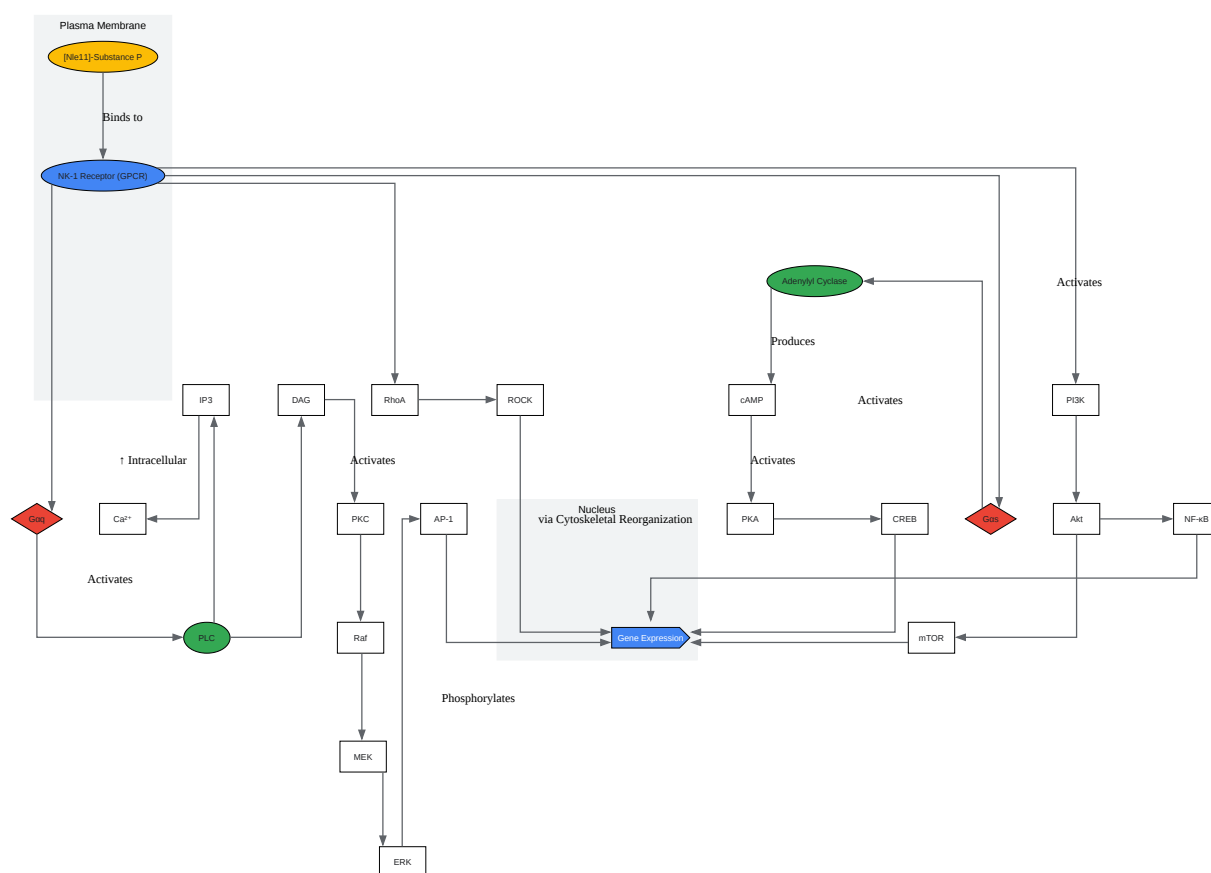
Protocol for Preparing Solutions for In Vivo Administration:

- **Thaw Stock Solution:** Thaw an aliquot of the **[Nle11]-Substance P** stock solution (preferably one prepared in a biocompatible solvent like sterile water or a small amount of DMSO that can be further diluted).
- **Dilution in Vehicle:** Dilute the stock solution in the appropriate sterile vehicle to the final desired concentration for injection. Ensure that the final concentration of any organic solvent (like DMSO) is at a level that is non-toxic to the animal. For many in vivo applications, a final DMSO concentration of less than 1% is recommended.
- **Dose Calculation:** Calculate the volume of the final solution to be administered to each animal based on its body weight and the desired dose.

- Administration: Administer the solution to the animal using the chosen route of administration.

Signaling Pathway and Experimental Workflow Visualizations

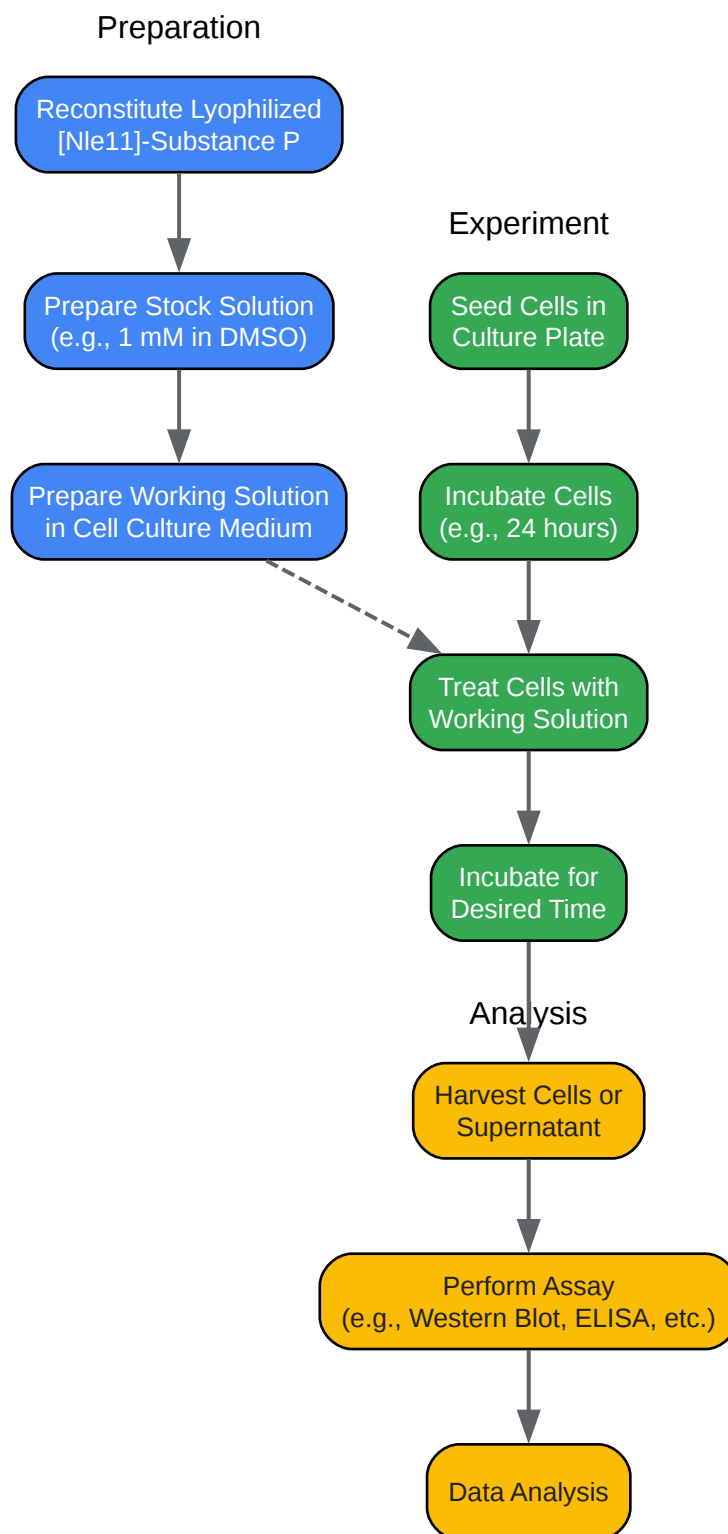
[Nle11]-Substance P / NK-1 Receptor Signaling Pathway



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Caption: **[Nle11]-Substance P** signaling through the NK-1 receptor.

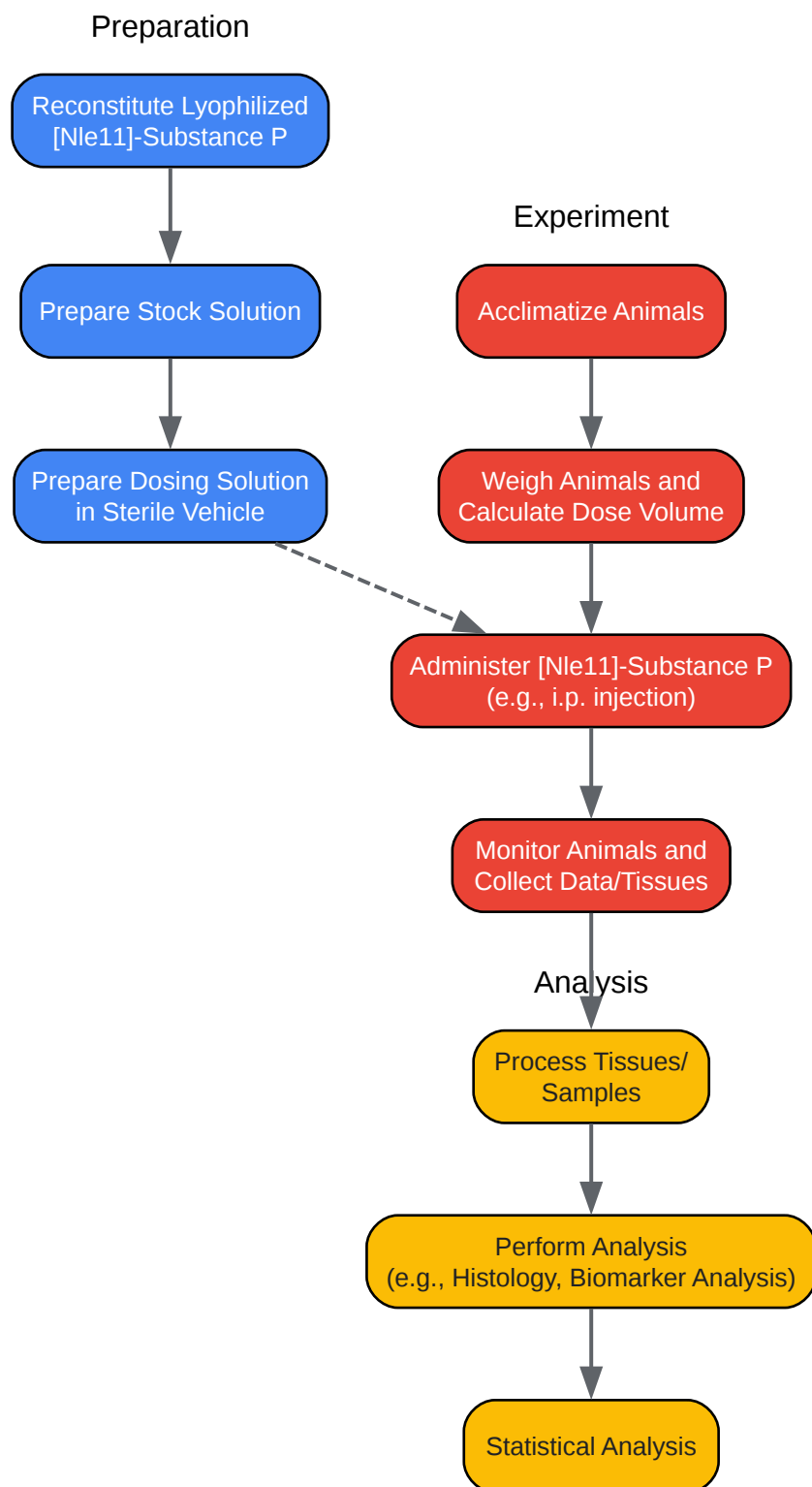
Experimental Workflow for In Vitro Cell Stimulation



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Caption: Workflow for in vitro cell stimulation with **[Nle11]-Substance P**.

Experimental Workflow for In Vivo Administration



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Caption: Workflow for in vivo administration of **[Nle11]-Substance P**.

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References

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